

# Application Notes and Protocols: Sol-Gel Synthesis of Nickel-Doped Tin Oxide Nanoparticles

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel;tin

Cat. No.: B14718777

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

Tin oxide ( $\text{SnO}_2$ ) nanoparticles are a versatile n-type semiconductor material with a wide bandgap, making them suitable for a range of applications including gas sensing, photocatalysis, and as transparent conducting electrodes. Doping  $\text{SnO}_2$  with transition metals like nickel (Ni) can significantly alter its structural, optical, and electronic properties, leading to enhanced performance in various applications.[1] The sol-gel method is a widely used technique for synthesizing these nanoparticles due to its simplicity, low cost, and ability to control particle size and homogeneity.[1][2] These functionalized nanoparticles are being explored for their potential in the biomedical field, including applications in drug delivery and as anticancer agents.[3]

## Applications in Drug Development

While research is ongoing, nickel-doped tin oxide nanoparticles are being investigated for their potential in the following areas of drug development:

- **Anticancer Therapy:** Studies have suggested that metal oxide nanoparticles, including doped  $\text{SnO}_2$ , can induce cytotoxicity and oxidative stress in cancer cells, indicating their potential as

therapeutic agents.[3] The doping with elements like zinc has been shown to enhance the anticancer efficacy of SnO<sub>2</sub> nanoparticles.[3]

- **Photocatalytic Therapy:** The photocatalytic properties of Ni-doped SnO<sub>2</sub> can be harnessed for photodynamic therapy, where the nanoparticles generate reactive oxygen species under light irradiation to destroy cancer cells.[4]
- **Drug Delivery Systems:** The high surface area and porous nature of these nanoparticles make them potential candidates for carrying and delivering drugs to specific targets within the body.

## Experimental Protocols

### I. Sol-Gel Synthesis of Nickel-Doped Tin Oxide Nanoparticles

This protocol details a common sol-gel method for synthesizing Ni-doped SnO<sub>2</sub> nanoparticles. [2][5]

Materials:

- Tin (IV) chloride pentahydrate (SnCl<sub>4</sub>·5H<sub>2</sub>O)
- Nickel (II) chloride hexahydrate (NiCl<sub>2</sub>·6H<sub>2</sub>O)
- Ammonia solution (NH<sub>4</sub>OH)
- Deionized water
- Ethanol

Equipment:

- Beakers and magnetic stirrers
- Burette
- pH meter

- Centrifuge
- Oven
- Muffle furnace

Procedure:

- Precursor Solution Preparation:
  - Prepare a 0.1 M aqueous solution of  $\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$ .
  - Prepare a 0.1 M aqueous solution of  $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ .
- Doping:
  - To the tin chloride solution, add the nickel chloride solution dropwise while stirring vigorously. The volume of the nickel chloride solution will depend on the desired doping concentration (e.g., 1%, 3%, 5% Ni).
- Gel Formation:
  - Slowly add ammonia solution dropwise to the mixed precursor solution under constant stirring until the pH reaches a value of 9-10. A gel-like precipitate will form.
- Aging:
  - Allow the gel to age for 24 hours at room temperature.
- Washing:
  - Wash the precipitate several times with deionized water and then with ethanol to remove any unreacted precursors and by-products. Centrifugation can be used to separate the precipitate after each washing step.
- Drying:
  - Dry the washed precipitate in an oven at  $100^\circ\text{C}$  for 12 hours to obtain a fine powder.

- Calcination:
  - Calcine the dried powder in a muffle furnace at 500°C for 2 hours to obtain the crystalline Ni-doped SnO<sub>2</sub> nanoparticles.

## II. Characterization of Nanoparticles

### 1. X-ray Diffraction (XRD):

- Purpose: To determine the crystalline structure, phase purity, and average crystallite size of the synthesized nanoparticles.
- Method: The calcined powder is analyzed using an X-ray diffractometer with Cu K $\alpha$  radiation. The data is typically collected over a 2 $\theta$  range of 20° to 80°. The average crystallite size can be calculated using the Scherrer equation.

### 2. Scanning Electron Microscopy (SEM):

- Purpose: To study the surface morphology and particle shape of the nanoparticles.
- Method: A small amount of the nanoparticle powder is mounted on a stub and sputter-coated with a conductive material (e.g., gold) before being imaged in an SEM.

### 3. Transmission Electron Microscopy (TEM):

- Purpose: To determine the particle size, size distribution, and morphology of the nanoparticles at a higher resolution.
- Method: The nanoparticles are dispersed in a solvent (e.g., ethanol) and a drop of the suspension is placed on a carbon-coated copper grid and allowed to dry before TEM analysis.

### 4. UV-Vis Spectroscopy:

- Purpose: To determine the optical properties, specifically the bandgap energy of the nanoparticles.

- Method: The nanoparticles are dispersed in a suitable solvent, and the UV-Vis absorption spectrum is recorded. The bandgap energy is calculated from the Tauc plot.

## Data Presentation

The following tables summarize the effect of nickel doping on the properties of tin oxide nanoparticles, as reported in various studies.

Table 1: Effect of Ni Doping on Crystallite Size of SnO<sub>2</sub> Nanoparticles

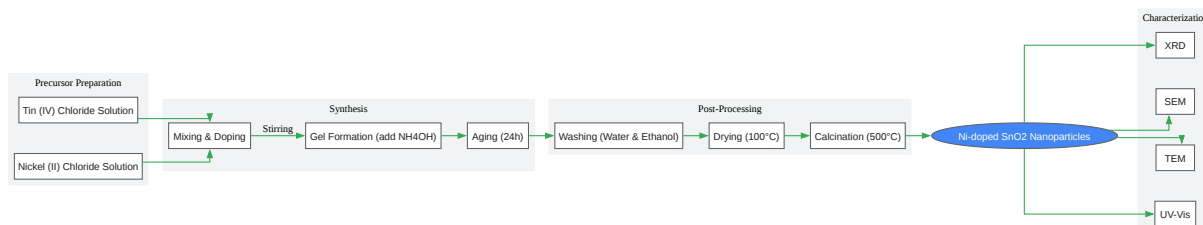
Ni Doping Concentration (wt%)	Average Crystallite Size (nm)	Reference
0 (Pure SnO <sub>2</sub> )	32	[6]
1	27	[7]
2	23	[7]
3	24	[6]
5	24	[6]

Table 2: Effect of Ni Doping on the Optical Bandgap of SnO<sub>2</sub> Nanoparticles

Ni Doping Concentration (wt%)	Optical Bandgap (eV)	Reference
0 (Pure SnO <sub>2</sub> )	4.06	[7]
1	4.08	[7]
2	4.10	[7]

## Visualizations

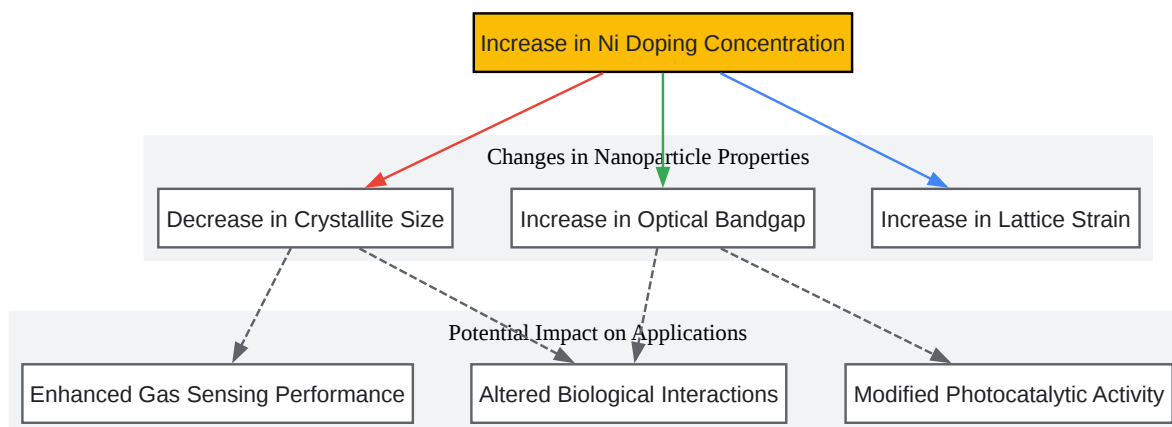
## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for sol-gel synthesis of Ni-doped SnO<sub>2</sub> nanoparticles.

## Logical Relationship of Doping and Properties



[Click to download full resolution via product page](#)

Caption: Effect of Ni doping on SnO<sub>2</sub> nanoparticle properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Synthesis and Characterization of Nickel Doped Tin Oxide Nanoparticles by Hydrothermal Method [pubs.sciepub.com]
- 2. journal.uet.edu.pk [journal.uet.edu.pk]
- 3. mdpi.com [mdpi.com]
- 4. jwent.net [jwent.net]
- 5. journal.uet.edu.pk [journal.uet.edu.pk]
- 6. researchgate.net [researchgate.net]

- 7. Experimental study of structural and optical band gap of nickel doped tin oxide nanoparticles | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Sol-Gel Synthesis of Nickel-Doped Tin Oxide Nanoparticles]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14718777#sol-gel-synthesis-of-nickel-doped-tin-oxide-nanoparticles]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)